Toxicological Assessment of Benzisoxazole-Piperidine Compounds: A Technical Guide

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Compound of Interest

Compound Name:	*3-(1-Methylpiperidin-4-yl)-1,2-benzoxazol-5-amine*
CAS No.:	*823191-42-0*
Cat. No.:	*B3358844*

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Executive Summary

The benzisoxazole-piperidine scaffold represents a privileged structural motif in medicinal chemistry, predominantly utilized in the design of atypical antipsychotics (e.g., Risperidone, Paliperidone, Iloperidone). While this pharmacophore delivers high affinity for dopaminergic (

) and serotonergic (

) receptors, it carries inherent toxicological liabilities that require rigorous assessment during lead optimization.

This guide synthesizes the critical toxicological endpoints for this class, focusing on hERG channel inhibition (QTc prolongation), reductive metabolic activation, and genotoxicity profiles. It provides self-validating experimental protocols and mechanistic insights to de-risk these compounds in early discovery.

Structural & Mechanistic Basis of Toxicity

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The toxicological profile of benzisoxazole-piperidine compounds is dictated by two distinct structural features:

- The Benzisoxazole Ring (Metabolic Liability): Unlike its isomer benzoxazole, the 1,2-benzisoxazole ring contains a weak N-O bond susceptible to reductive cleavage. This biotransformation, catalyzed by cytosolic reductases and CYP450 enzymes, opens the isoxazole ring to form benzamidine metabolites. While often pharmacologically inactive, these metabolites can alter the clearance profile and potential off-target interactions.
- The Piperidine Moiety (Cardiotoxicity Liability): The basic nitrogen of the piperidine ring, typically protonated at physiological pH, acts as a key pharmacophore for hERG channel binding. It interacts via

  -cation stacking with Tyr652 and Phe656 residues within the hERG pore, leading to delayed ventricular repolarization (QT prolongation).

Critical Toxicological Endpoints

Cardiotoxicity: hERG Inhibition & QTc Prolongation

The most significant safety attrition risk for this class is Class III antiarrhythmic activity via hERG blockade.

- Mechanism: State-dependent block.[1] Benzisoxazole-piperidines preferentially bind to the open and inactivated states of the hERG channel.
- Quantitative Benchmarks:
  - Risperidone: hERG

    [2]
  - Paliperidone: hERG

    [2]
  - Safety Margin: A safety margin (hERG

/ Free

) > 30 is generally required for progression.

Protocol: Self-Validating hERG Patch-Clamp Assay

Objective: Determine the

of a test compound on

current using HEK293 cells stably expressing hERG (

).

Step 1: System Validation

- Positive Control: Run E-4031 (

) or Cisapride (

).
- Criteria: Seal resistance

  ; Series resistance

  (compensated > 80%).

Step 2: Voltage Protocol (The "Self-Check")

- Holding Potential: -80 mV.
- Depolarization: Step to +60 mV for 2 seconds (activates and rapidly inactivates channels).
- Repolarization: Step to -50 mV for 2 seconds (removes inactivation, generating a large tail current). Measurement Point.
- Validation: If the tail current amplitude decays by >5% between control sweeps (rundown), discard the cell.

Step 3: Compound Application

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- Perfuse extracellular solution containing the compound for 5 minutes or until steady state.
- Apply voltage protocol every 10 seconds.
- Calculation: % Inhibition =

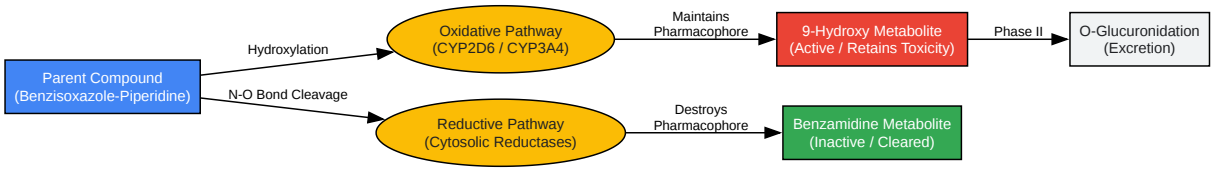
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Metabolic Activation: The Reductive Cleavage Pathway

The benzisoxazole ring is not metabolically inert. It undergoes a unique reductive ring opening, distinct from the oxidative metabolism seen in many other heterocycles.[3]

Visualization: Benzisoxazole Metabolic Fate

The following diagram illustrates the divergent metabolic pathways for a representative benzisoxazole-piperidine (Risperidone-like structure), highlighting the competition between bioactivation (hydroxylation) and ring scission.



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Caption: Divergent metabolic fates of the benzisoxazole scaffold. The oxidative pathway (top) often retains pharmacological activity and hERG liability, while the reductive pathway (bottom) cleaves the pharmacophore.

Genotoxicity Assessment

Confusion often exists between benzoxazole (isomeric structure) and benzisoxazole.

- Benzoxazole derivatives: Frequently test positive in Ames assays (Strain TA98/TA100) due to metabolic activation to reactive aryl amines.

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- Benzisoxazole-piperidines: Generally non-genotoxic.
  - Evidence: Paliperidone is negative in the Ames reverse mutation test, mouse lymphoma assay, and in vivo rat micronucleus test.[4]
  - Mechanism:[3][5][6][7] The N-O bond cleavage product (benzamidine) is typically less reactive toward DNA than the epoxide or radical intermediates formed by benzoxazoles.

Comparative Toxicological Data

The following table summarizes the key toxicological parameters for the three primary drugs in this class.

Parameter	Risperidone	Paliperidone (9-OH-Ris)	Iloperidone
hERG IC50	0.16 µM	0.57 µM	~0.3 - 0.5 µM
QTc Liability	Moderate (Class B)	Low-Moderate	Moderate (Dose-dependent)
Primary Metabolism	CYP2D6 (Hydroxylation)	Renal Excretion (Unchanged)	CYP2D6 (Redn) & CYP3A4
Active Metabolite	Yes (Paliperidone)	N/A	Yes (P88, P95)
Genotoxicity	Negative	Negative	Negative
CYP Inhibition	Weak	Minimal	Inhibits CYP3A4 (Ki=0.38µM)

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- To cite this document: BenchChem. [Toxicological Assessment of Benzisoxazole-Piperidine Compounds: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3358844/docs#toxicological-assessment-of-benzisoxazole-piperidine-compounds-a-technical-guide]

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